Spectroscopic Profile of 2-Methyl-3-nitrobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methyl-3-nitrobenzaldehyde*
CAS No.:	*23876-12-2*
Cat. No.:	*B1295971*

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This technical guide provides an in-depth analysis of the spectroscopic data for **2-Methyl-3-nitrobenzaldehyde**, a key aromatic intermediate in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through the interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. While experimental spectra for this specific compound are not readily available in public databases, this guide synthesizes predicted data based on established spectroscopic principles and data from structurally analogous compounds to offer a robust analytical framework.

Molecular Structure and Overview

2-Methyl-3-nitrobenzaldehyde possesses a benzaldehyde core substituted with a methyl group at the 2-position and a nitro group at the 3-position. This substitution pattern dictates the electronic environment of the aromatic ring and, consequently, its spectroscopic characteristics. The electron-withdrawing nature of the nitro and aldehyde groups, coupled with the electron-donating effect of the methyl group, creates a unique electronic distribution that is reflected in its NMR, IR, and MS data.

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Caption: Molecular Structure of **2-Methyl-3-nitrobenzaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **2-Methyl-3-nitrobenzaldehyde** are discussed below. These predictions are based on the analysis of structurally similar compounds such as 2-methylbenzaldehyde and 3-nitrobenzaldehyde.[1][2]

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum is expected to show distinct signals for the aldehydic proton, the aromatic protons, and the methyl protons. The electron-withdrawing effects of the aldehyde and nitro groups will generally shift the aromatic and aldehydic protons downfield.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Aldehyde (-CHO)	10.0 - 10.5	Singlet	1H
Aromatic (Ar-H)	7.5 - 8.5	Multiplet	3H
Methyl (-CH_3)	2.5 - 2.8	Singlet	3H

- Aldehydic Proton: A sharp singlet is anticipated in the downfield region (10.0-10.5 ppm), which is characteristic of an aldehyde proton.
- Aromatic Protons: The three protons on the aromatic ring will likely appear as a complex multiplet between 7.5 and 8.5 ppm. The exact splitting pattern will depend on the coupling constants between the adjacent protons.
- Methyl Protons: The methyl group protons are expected to appear as a singlet around 2.5-2.8 ppm, as there are no adjacent protons to cause splitting.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule. The chemical shifts are influenced by the nature of the substituents on the aromatic ring.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Aldehyde Carbonyl (C=O)	190 - 195
Aromatic (C-NO_2)	148 - 152
Aromatic (C-CH_3)	138 - 142
Aromatic (C-CHO)	135 - 139
Aromatic (C-H)	125 - 135
Methyl (-CH_3)	18 - 22

- Carbonyl Carbon: The aldehyde carbonyl carbon is expected to be the most downfield signal, appearing in the 190-195 ppm region.
- Aromatic Carbons: The aromatic carbons will resonate in the 125-152 ppm range. The carbon attached to the nitro group is expected to be significantly downfield due to the strong electron-withdrawing effect. The carbons attached to the methyl and aldehyde groups will also have distinct chemical shifts.
- Methyl Carbon: The methyl carbon will appear in the upfield region, typically between 18 and 22 ppm.

Experimental Protocol for NMR Spectroscopy

A standard protocol for acquiring NMR spectra of a solid sample like **2-Methyl-3-nitrobenzaldehyde** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.

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- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be necessary compared to the ^{1}H NMR experiment.
- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.[3] The IR spectrum of **2-Methyl-3-nitrobenzaldehyde** is expected to show strong absorptions corresponding to the C=O, N-O, C-H, and aromatic C=C bonds.

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
Aromatic C-H Stretch	3100 - 3000	Medium
Aliphatic C-H Stretch (-CH_3)	2980 - 2850	Medium
Aldehyde C-H Stretch	2850 - 2750	Medium (often two bands)
Carbonyl (C=O) Stretch	1710 - 1685	Strong
Aromatic C=C Stretch	1600 - 1450	Medium to Strong
Nitro (N-O) Asymmetric Stretch	1550 - 1510	Strong
Nitro (N-O) Symmetric Stretch	1370 - 1330	Strong

- C-H Stretches: The spectrum will show absorptions for aromatic and aliphatic C-H stretching, as well as the characteristic pair of bands for the aldehyde C-H stretch.
- Carbonyl Stretch: A strong, sharp peak in the 1710-1685 cm^{-1} region is indicative of the aldehyde carbonyl group.
- Nitro Group Stretches: Two strong absorptions are expected for the nitro group: an asymmetric stretch at higher wavenumbers and a symmetric stretch at lower wavenumbers.

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- Aromatic C=C Stretches: Multiple bands in the 1600-1450 cm^{-1} region will confirm the presence of the aromatic ring.

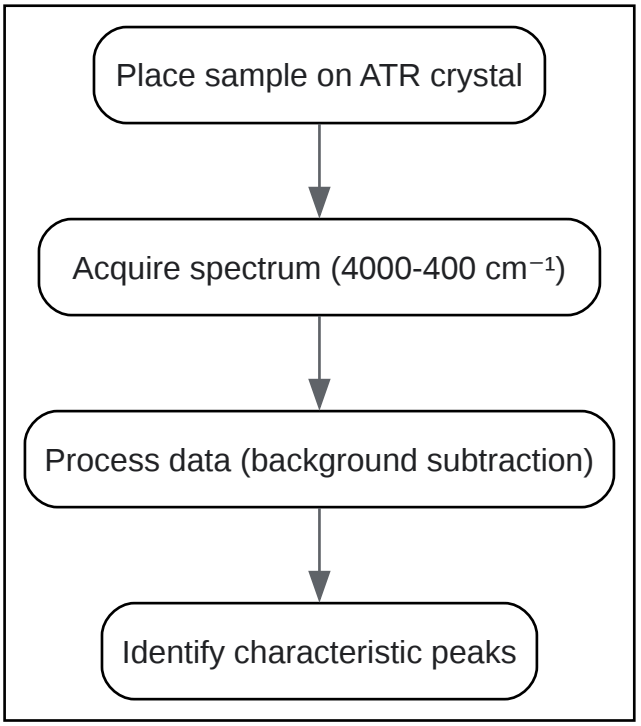
Experimental Protocol for IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining the IR spectrum of a solid sample.

- Sample Preparation: Place a small amount of the solid **2-Methyl-3-nitrobenzaldehyde** directly onto the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect the spectrum over the range of 4000-400 cm^{-1}.
- Data Processing: Perform a background subtraction and process the interferogram to obtain the final infrared spectrum.

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IR Spectroscopy Workflow



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Caption: Workflow for acquiring and analyzing an IR spectrum using ATR.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-Methyl-3-nitrobenzaldehyde** ($C_8H_7NO_3$), the predicted monoisotopic mass is approximately 165.04 g/mol .[4]

Predicted Fragmentation Pattern

In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) is expected at m/z 165. The fragmentation pattern will likely involve the loss of functional groups and rearrangements.

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m/z	Predicted Fragment	Loss from Molecular Ion
165	$[C_8H_7NO_3]^+$	M^+
164	$[C_8H_6NO_3]^+$	H
136	$[C_7H_6NO]^+$	CHO
119	$[C_8H_7O]^+$	NO_2
91	$[C_7H_7]^+$	CHO, NO_2

- Loss of a Hydrogen Radical: A peak at m/z 164 (M-1) is common for aldehydes.
- Loss of the Aldehyde Group: Fragmentation of the aldehyde group can lead to a peak at m/z 136 (M-29).
- Loss of the Nitro Group: The loss of the nitro group (NO_2) would result in a fragment at m/z 119 (M-46).
- Formation of the Tropylium Ion: A common fragment for toluene derivatives is the tropylium ion at m/z 91.

Experimental Protocol for Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of volatile compounds like **2-Methyl-3-nitrobenzaldehyde**.

- Sample Preparation: Prepare a dilute solution of the compound in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- Instrumentation: Use a GC system coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Conditions: Use a suitable capillary column (e.g., DB-5) and a temperature program to ensure good separation.
- MS Conditions: Acquire mass spectra over a suitable m/z range (e.g., 40-300).

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- Data Analysis: Identify the peak corresponding to **2-Methyl-3-nitrobenzaldehyde** in the chromatogram and analyze its mass spectrum to determine the molecular ion and fragmentation pattern.

Conclusion

The spectroscopic data, both predicted and inferred from analogous structures, provide a comprehensive profile of **2-Methyl-3-nitrobenzaldehyde**. The characteristic signals in the NMR spectra, the specific absorption bands in the IR spectrum, and the anticipated fragmentation pattern in the mass spectrum together offer a powerful means of identifying and characterizing this compound. This guide provides a foundational understanding for researchers working with this molecule and highlights the synergistic power of these analytical techniques in structural elucidation.

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